

safety data sheet (SDS) and toxicity of 2-(4-Chlorophenoxy)acetaldehyde

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Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)acetaldehyde

CAS No.: 43018-72-0

Cat. No.: B2667644

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An In-Depth Technical Guide to the Safety and Toxicity of **2-(4-Chlorophenoxy)acetaldehyde**

Abstract

This technical guide provides a comprehensive overview of the safety, handling, and toxicological profile of **2-(4-Chlorophenoxy)acetaldehyde** (CAS No. 43018-72-0). Given the limited direct toxicological data for this specific compound, this document synthesizes information from safety data sheets (SDS) and toxicological studies of structurally related compounds, namely chloroacetaldehyde and other chlorophenoxy derivatives. This guide is intended for researchers, scientists, and drug development professionals to facilitate a thorough risk assessment and ensure safe laboratory practices when handling this and similar chemical entities. The document covers hazard identification, personal protective equipment (PPE) recommendations, first-aid measures, and a detailed discussion of potential toxicological endpoints.

Introduction and Chemical Identity

2-(4-Chlorophenoxy)acetaldehyde is a chemical intermediate that possesses structural features of both an aldehyde and a chlorophenoxy herbicide.[1] The aldehyde functional group

is known for its reactivity and potential toxicity, while the chlorophenoxy moiety is a common feature in a class of herbicides with their own distinct toxicological profiles.[2][3] Understanding the potential hazards of this molecule requires a careful consideration of the toxicities associated with these constituent parts.

Table 1: Chemical and Physical Properties of **2-(4-Chlorophenoxy)acetaldehyde** and Related Compounds

Property	2-(4-Chlorophenoxy)acetaldehyde	Acetaldehyde	Chloroacetaldehyde	(2,4-Dichlorophenoxy)acetic acid (2,4-D)
CAS Number	43018-72-0[1]	75-07-0	107-20-0	94-75-7
Molecular Formula	C ₈ H ₇ ClO ₂ [1]	C ₂ H ₄ O	C ₂ H ₃ ClO	C ₈ H ₆ Cl ₂ O ₃
Molecular Weight	170.59 g/mol [1]	59.07 g/mol [4]	Not Available	221.04 g/mol [5]
Appearance	Not specified; likely a liquid or semi-solid	Colorless liquid[6]	Colorless liquid[6]	White to light tan solid[5]
Odor	Not specified; likely pungent	Pungent, suffocating[2]	Pungent[6]	Odorless or phenolic aroma[5]
Boiling Point	Not Available	< 285 °C (at 760 mmHg)[7]	Not Available	160°C (at 0.4 mmHg)[5]
Flash Point	Not Available	> 110 °C[7]	Not specified, but combustible[6]	Not Available
Solubility	Not Available	Soluble in water	Not Available	Water solubility: 3.39x10 ⁴ ppm (at 25°C)[5]

Hazard Identification and Classification

Direct GHS classification for **2-(4-Chlorophenoxy)acetaldehyde** is not readily available. Therefore, a predicted hazard profile is derived from the known classifications of acetaldehyde, chloroacetaldehyde, and chlorophenoxy compounds.

Table 2: GHS Hazard Classifications of Structurally Related Compounds

Hazard Class	Acetaldehyde	Chloroacetaldehyde	(2,4-Dichlorophenoxy)acetic acid (2,4-D)	Predicted for 2-(4-Chlorophenoxy)acetaldehyde
Flammability	Flammable Liquid, Category 1 or 4	Combustible Liquid[6]	Not classified	Combustible Liquid
Acute Toxicity (Oral)	Category 3 or 4[6][8]	Category 3[6]	Harmful if swallowed	Toxic if swallowed
Acute Toxicity (Dermal)	Category 3[6]	Category 2	Not classified	Toxic to Fatal in contact with skin
Acute Toxicity (Inhalation)	Category 2[6]	Category 1	Harmful if inhaled[9]	Fatal if inhaled
Skin Corrosion/Irritation	Causes skin irritation[4]	Category 1B	Causes skin irritation[9]	Causes severe skin burns
Eye Damage/Irritation	Category 2A	Category 1	Causes serious eye damage[9]	Causes serious eye damage
Carcinogenicity	Category 1B or 2	Category 2[6]	Not classified	Suspected of causing cancer
Mutagenicity	Category 2	Not specified	Not classified	Suspected of causing genetic defects
STOT-SE	Category 3 (Respiratory irritation)	Category 3 (Respiratory irritation)[6]	Not specified	May cause respiratory irritation
Aquatic Toxicity	Harmful to aquatic life or Very toxic to aquatic life	Very toxic to aquatic life[6]	Toxic to aquatic life[9]	Very toxic to aquatic life

Based on this analysis, **2-(4-Chlorophenoxy)acetaldehyde** should be handled as a substance that is toxic to fatal upon acute exposure, a severe skin and eye corrosive, a suspected carcinogen and mutagen, and very toxic to aquatic life.

Safe Handling, Storage, and Emergency Procedures

Given the predicted high toxicity, stringent safety measures are imperative.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All work must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[4][10]
- Eye and Face Protection: Chemical safety goggles and a face shield are mandatory.[9][10]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat or a chemically resistant suit.[10]
- Respiratory Protection: For situations with potential for exposure outside of a fume hood, a full-face respirator with appropriate cartridges (e.g., ABEK type) or a supplied-air respirator should be used.[4]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[9] Do not breathe vapors or mists. Keep away from heat, sparks, and open flames. All equipment should be grounded to prevent static discharge.[11]
- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[4][12] Recommended storage temperature is 2-8 °C.[4] Store locked up and away from incompatible materials such as strong oxidizing agents.[12][13]

First-Aid Measures

Immediate medical attention is required for any exposure.[6]

- Inhalation: Move the person to fresh air. If breathing has stopped, provide artificial respiration. Immediately call a physician.[6]
- Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water and soap.[4]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Immediately call an ophthalmologist.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Immediately call a poison center or doctor.[4][6]

Spill and Waste Disposal

- Spills: Evacuate the area and remove all ignition sources.[11] Absorb the spill with an inert material (e.g., sand, diatomite) and place it in a suitable, closed container for disposal.[14] Do not allow the material to enter drains or waterways.[6]
- Waste Disposal: Dispose of contents and containers in accordance with local, regional, national, and international regulations.[14]

Toxicological Profile

The toxicological properties of **2-(4-Chlorophenoxy)acetaldehyde** have not been fully investigated. The following profile is inferred from data on acetaldehyde, chloroacetaldehyde, and 2,4-D.

Acute Toxicity

- Oral: Acetaldehyde and chloroacetaldehyde are toxic if swallowed.[6] The minimum toxic dose of 2,4-D in humans is 40-50 mg/kg.[3]
- Dermal: Both acetaldehyde and chloroacetaldehyde can be absorbed through the skin and are classified as toxic to fatal upon dermal contact.[6]
- Inhalation: Inhalation of acetaldehyde and chloroacetaldehyde vapors can be fatal and causes respiratory tract irritation.[2][6]

Chronic Toxicity and Carcinogenicity

Acetaldehyde is listed as a suspected human carcinogen (Category 1B or 2).[8] It is known to cause cancer in laboratory animals. Chloroacetaldehyde is also suspected of causing cancer.[6] While 2,4-D itself is not consistently classified as a carcinogen, concerns have been raised in some epidemiological studies.[15] Given the presence of the aldehyde group, a carcinogenic potential for **2-(4-Chlorophenoxy)acetaldehyde** should be assumed.

Developmental and Reproductive Toxicity

High doses of acetaldehyde have been shown to cause embryotoxicity and fetal malformations in rats.[2] Some studies on 2,4-D have also indicated potential developmental effects at high doses, including skeletal malformations.[16]

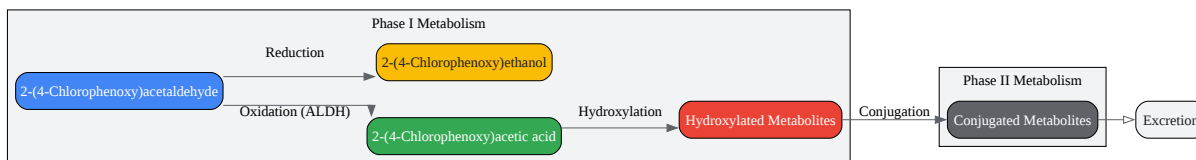
Genotoxicity

Acetaldehyde is suspected of causing genetic defects.[8]

Predicted Metabolism and Mechanism of Toxicity

Proposed Metabolic Pathway

It is anticipated that **2-(4-Chlorophenoxy)acetaldehyde** would undergo metabolic pathways common to aldehydes and phenoxy compounds. The aldehyde group is likely to be oxidized to the corresponding carboxylic acid, 2-(4-chlorophenoxy)acetic acid, by aldehyde dehydrogenase enzymes.[17] This metabolite is a known herbicide. Alternatively, the aldehyde could be reduced to the corresponding alcohol. The aromatic ring may undergo hydroxylation followed by conjugation for excretion.



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Caption: Proposed metabolic pathway of **2-(4-Chlorophenoxy)acetaldehyde**.

Mechanism of Toxicity

The toxicity of **2-(4-Chlorophenoxy)acetaldehyde** is likely multifaceted:

- **Aldehyde-Mediated Toxicity:** Aldehydes are reactive electrophiles that can form adducts with biological nucleophiles like proteins and DNA.[18] Acetaldehyde, the primary metabolite of ethanol, covalently binds to various proteins, leading to altered liver function.[19] This can lead to enzyme impairment, oxidative stress, and cellular damage.[2][19]
- **Chlorophenoxy-Mediated Toxicity:** At high doses, chlorophenoxy compounds like 2,4-D can cause damage to the liver and kidneys.[15] Neurotoxic effects have also been observed at very high doses.[3]

Ecotoxicity

Detailed ecotoxicity data for **2-(4-Chlorophenoxy)acetaldehyde** is unavailable. However, based on data for related compounds, it is expected to be very toxic to aquatic life.[6]

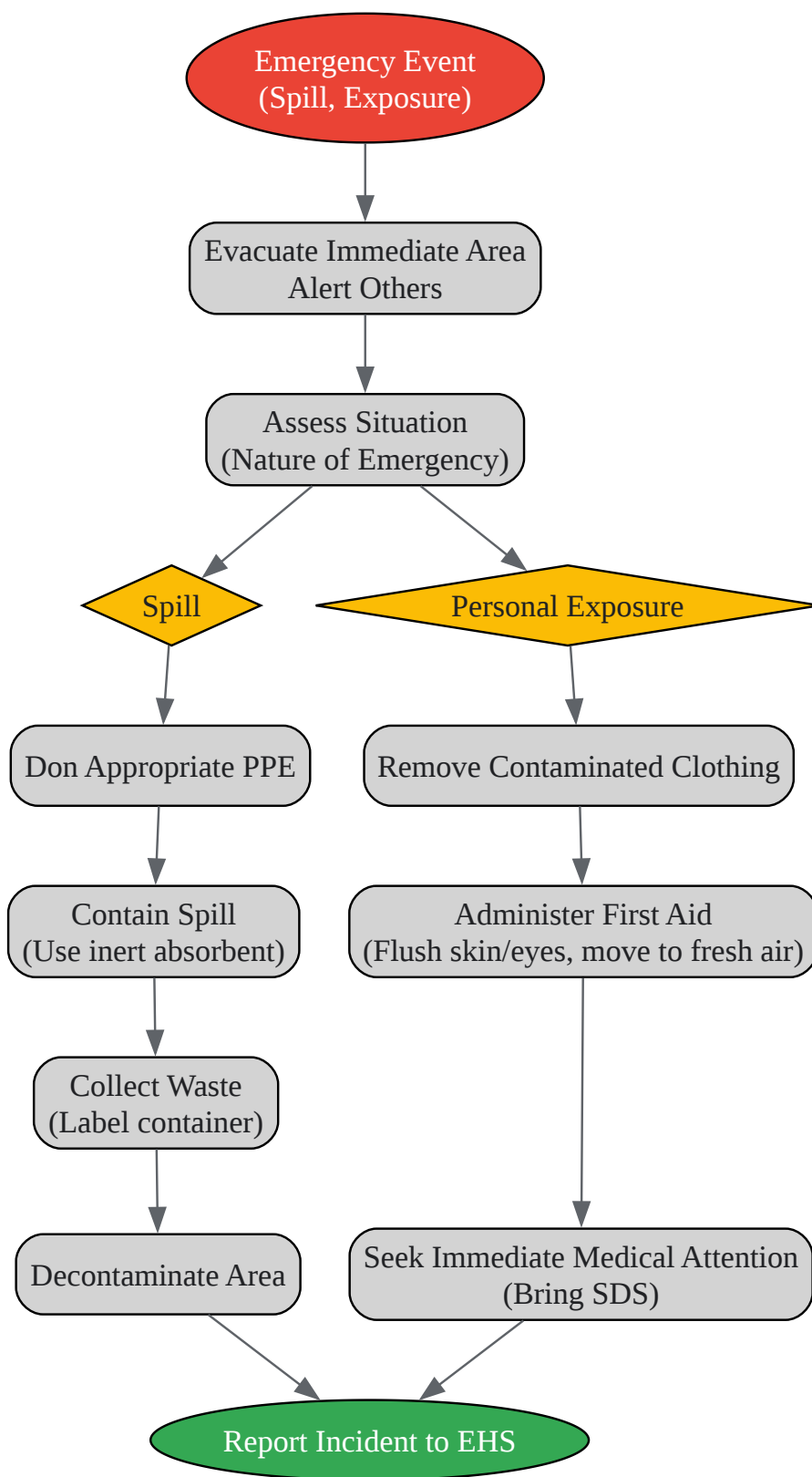
Acetaldehyde has a reported 96-hour LC50 for fathead minnows of 30.8 mg/L.[20] Therefore, release into the environment must be strictly avoided.

Experimental Protocols

Standard Operating Procedure for Handling

- **Preparation:** Before handling, ensure a certified chemical fume hood is operational. Assemble all necessary equipment and reagents. Don the required PPE: safety goggles, face shield, chemically resistant gloves, and a lab coat.
- **Aliquoting:** If working with a stock solution, perform all dilutions inside the fume hood. Use appropriate pipetting aids.
- **Reaction Setup:** If used in a chemical reaction, set up the apparatus within the fume hood. Ensure all joints are properly sealed.
- **Post-Handling:** After use, decontaminate all surfaces and equipment. Remove and dispose of contaminated PPE properly. Wash hands thoroughly with soap and water.^[9]

Emergency Response Workflow



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Caption: Emergency response workflow for incidents involving **2-(4-Chlorophenoxy)acetaldehyde**.

Conclusion

While direct toxicological data for **2-(4-Chlorophenoxy)acetaldehyde** is scarce, a comprehensive analysis of its structural analogues provides a strong basis for a precautionary approach to its handling. It should be treated as a highly toxic compound with the potential for severe acute and chronic health effects, including carcinogenicity. Strict adherence to the safety protocols outlined in this guide is essential to minimize risk for researchers and laboratory personnel. Further toxicological studies on this compound are warranted to provide a more definitive hazard assessment.

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